

Essential Safety and Operational Guide for Handling 2-Iodo-4-methylaniline

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Compound of Interest

Compound Name: 2-Iodo-4-methylaniline

Cat. No.: B1303665

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Iodo-4-methylaniline**. It includes detailed operational and disposal plans to ensure safe laboratory practices.

Chemical and Physical Properties

Property	Value
CAS Number	29289-13-2
Molecular Formula	C ₇ H ₈ IN
Molecular Weight	233.05 g/mol
Appearance	Solid
Melting Point	34-39 °C

Hazard Identification and Classification

2-Iodo-4-methylaniline is classified as a hazardous substance. The following table summarizes its hazard classifications and statements.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)	Danger	H301: Toxic if swallowed[1]	
Skin Irritation (Category 2)	Warning	H315: Causes skin irritation[1]	
Serious Eye Damage (Category 1)	Danger	H318: Causes serious eye damage[1]	
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	Warning	H335: May cause respiratory irritation[1]	

Operational Plan: Handling Procedures

Adherence to the following step-by-step procedures is critical to minimize exposure and ensure safety when handling **2-Iodo-4-methylaniline**.

Engineering Controls

- Ventilation: Always handle **2-Iodo-4-methylaniline** in a well-ventilated area.[2] A certified chemical fume hood is required for all operations that may generate dust or aerosols.
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Iodo-4-methylaniline** in any form.

PPE Category	Specification
Eye and Face Protection	Wear tightly fitting safety goggles or a face shield (conforming to EN166 or NIOSH standards).[3]
Hand Protection	Wear chemically resistant, impervious gloves (e.g., nitrile rubber). Inspect gloves for tears or holes before and after each use.
Body Protection	Wear a flame-retardant laboratory coat. Ensure it is fully buttoned. For larger quantities or when there is a risk of splashing, an impervious apron is recommended.
Respiratory Protection	If dusts are generated and engineering controls are not sufficient, use a NIOSH-approved respirator with a particulate filter.

Handling Solid 2-Iodo-4-methylaniline

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Clear the work area of any unnecessary items.
- Weighing: Conduct all weighing operations within a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
- Transfer: Use a spatula or other appropriate tool to transfer the solid. Avoid creating dust. If the solid is fine, consider using a liquid to wet the powder before transfer.
- Cleaning: After handling, decontaminate the work surface and any equipment used.

Preparing Solutions

- Solvent Selection: Choose an appropriate solvent in which **2-Iodo-4-methylaniline** is soluble.
- Dissolution: Slowly add the solid **2-Iodo-4-methylaniline** to the solvent while stirring in a closed or contained system within a fume hood.

- Storage: Store the solution in a tightly sealed, properly labeled container.

Emergency Procedures

Immediate and appropriate response is crucial in the event of an exposure.

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. ^[2]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. ^[2]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. ^[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

All waste containing **2-Iodo-4-methylaniline** must be treated as hazardous waste and disposed of according to institutional and local regulations.

Waste Segregation

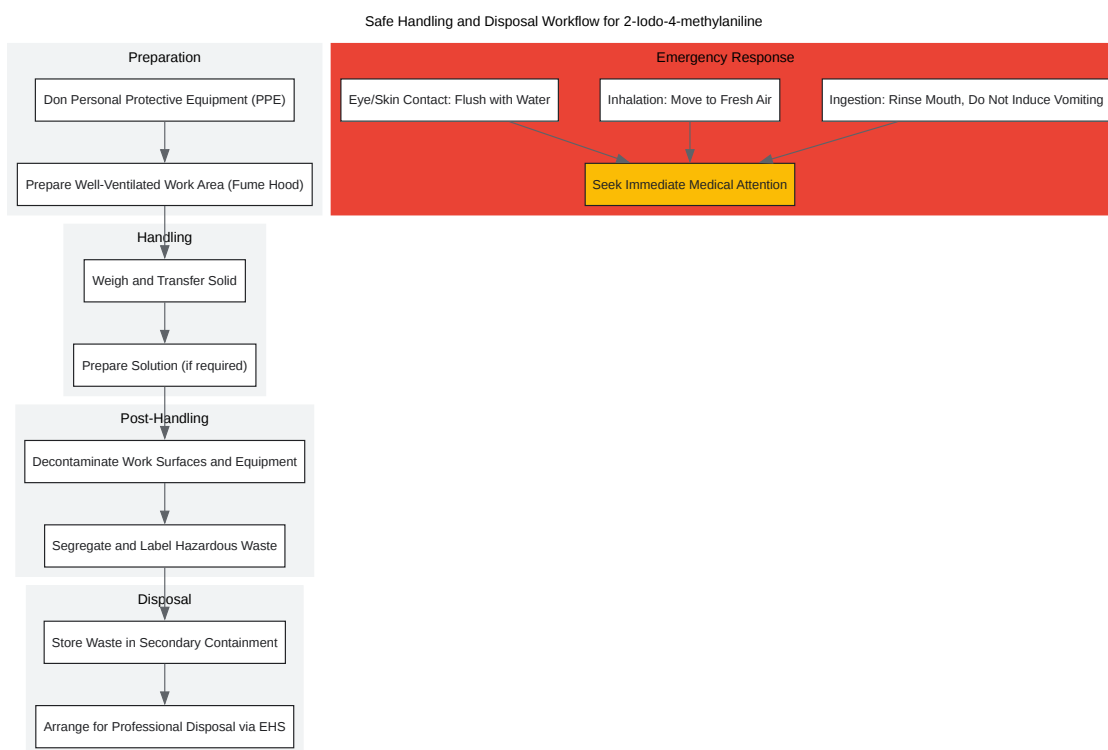
- Solid Waste: Collect any solid **2-Iodo-4-methylaniline**, contaminated spatulas, weigh boats, and paper towels in a dedicated, labeled hazardous waste container.

- **Liquid Waste:** Collect solutions of **2-Iodo-4-methylaniline** and any contaminated solvents in a separate, labeled hazardous waste container. Do not mix with other chemical waste streams unless compatible.
- **Contaminated PPE:** Dispose of contaminated gloves, disposable lab coats, and other PPE in a designated hazardous waste container.

Disposal Procedure

- **Labeling:** Ensure all waste containers are clearly and accurately labeled with the chemical name ("**2-Iodo-4-methylaniline**") and the appropriate hazard symbols.
- **Storage:** Store waste containers in a designated, well-ventilated, and secure secondary containment area while awaiting pickup.
- **Pickup:** Arrange for disposal through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **2-Iodo-4-methylaniline**.

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